

An In-Depth Technical Guide to the Safe Handling of Anisaldehyde-[7-13C]

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Compound of Interest

Compound Name: Anisaldehyde-[7-13C]

CAS No.: 95537-93-2

Cat. No.: B562243

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling procedures for **Anisaldehyde-[7-13C]**. As a stable isotope-labeled compound, its chemical properties and biological behavior are nearly identical to its unlabeled counterpart, p-Anisaldehyde. Therefore, this document synthesizes data from the safety data sheets (SDS) of p-Anisaldehyde to provide a robust framework for its safe utilization in a laboratory setting. The insights herein are grounded in established safety protocols to ensure the well-being of researchers and the integrity of experimental outcomes.

Anisaldehyde-[7-13C] is a valuable tool in metabolic studies, mechanistic investigations, and as an internal standard in quantitative analyses due to the specific incorporation of a carbon-13 isotope. While the isotopic label itself does not impart additional chemical hazards, the inherent properties of the anisaldehyde molecule necessitate careful handling.

Section 1: Hazard Identification and Classification

Understanding the potential hazards is the foundation of safe laboratory practice. Anisaldehyde is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following primary hazards:

- Acute Toxicity (Oral): May be harmful if swallowed.[1]
- Skin Irritation: Causes mild skin irritation.[2]
- Eye Irritation: Can cause eye irritation.[3]
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.[4][5]
- Aquatic Hazard: Harmful to aquatic life with long-lasting effects.[4][5]

The following GHS pictograms are associated with the hazards of anisaldehyde:



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Caption: GHS pictograms indicating health, irritation, and environmental hazards.

Signal Word: Warning[1]

Hazard Statements:

- H303: May be harmful if swallowed.[1]

- H316: Causes mild skin irritation.[2]
- H320: Causes eye irritation.
- H361: Suspected of damaging fertility or the unborn child.[4][5]
- H412: Harmful to aquatic life with long lasting effects.[4][5]

Precautionary Statements:

- P201: Obtain special instructions before use.[4][5]
- P273: Avoid release to the environment.[4][5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
- P308+P313: IF exposed or concerned: Get medical advice/attention.[4]
- P312: Call a POISON CENTER/doctor if you feel unwell.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[4]

Section 2: Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **Anisaldehyde-[7-13C]** is crucial for its appropriate handling and storage. The data presented below is for the unlabeled p-Anisaldehyde, which is chemically analogous.



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Section 3: Exposure Controls and Personal Protection

To mitigate the risks associated with handling **Anisaldehyde-[7-13C]**, a multi-layered approach to exposure control is essential. This involves engineering controls, administrative controls, and the consistent use of appropriate Personal Protective Equipment (PPE).

Engineering Controls:

- Ventilation: Work with **Anisaldehyde-[7-13C]** should be conducted in a well-ventilated area. [10] A chemical fume hood is recommended, especially when heating the substance or when there is a potential for aerosolization.

Personal Protective Equipment (PPE):



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Section 4: First-Aid Measures

In the event of accidental exposure, immediate and appropriate first aid is critical.

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Seek medical attention.[3]
- In case of skin contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[3] If skin irritation persists, seek medical attention.

- If inhaled: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen.[3] Seek medical attention.
- If swallowed: Do NOT induce vomiting.[3] Rinse mouth with water.[11] Seek immediate medical attention or call a poison control center.[3]

Section 5: Accidental Release Measures

A well-defined spill response plan is crucial for minimizing the impact of an accidental release.



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Caption: A stepwise workflow for the safe management of an **Anisaldehyde-[7-13C]** spill.

Section 6: Handling and Storage

Proper handling and storage practices are paramount to ensuring the long-term stability of **Anisaldehyde-[7-13C]** and the safety of laboratory personnel.

Handling:

- Avoid contact with skin, eyes, and clothing.[12]
- Avoid inhalation of vapor or mist.[1]
- Use only in a well-ventilated area, preferably a chemical fume hood.

- Keep away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[9]
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[1][13]
- Recommended storage is in a refrigerator at 2-8°C.[6]
- Protect from light.[10]

Section 7: Stability and Reactivity

- Reactivity: The product is stable if stored and handled as prescribed.[5] No hazardous reactions are expected under normal conditions of use.[5]
- Chemical Stability: Stable under recommended storage conditions.[5]
- Conditions to Avoid: Direct sunlight, heat, sparks, and open flames.[5]
- Incompatible Materials: Strong oxidizing agents, strong bases, and strong reducing agents.[9]
- Hazardous Decomposition Products: Carbon monoxide and carbon dioxide may be formed during combustion.[9]

Section 8: Toxicological and Ecological Information

Toxicological Information:

- Acute Toxicity:
 - Oral LD50 (rat): 1510 mg/kg.[3]
 - Dermal LD50 (rabbit): >5 g/kg.[3]

- Chronic Toxicity: Chronic exposure may cause liver and kidney damage.[3] Laboratory experiments have resulted in mutagenic effects.[3]
- Carcinogenicity: Not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[3]

Ecological Information:

- Anisaldehyde is harmful to aquatic life with long-lasting effects.[4][5]
- Do not let the product enter drains or surface water.[11][14]

Section 9: Disposal Considerations

All waste materials, including empty containers, should be disposed of in accordance with federal, state, and local regulations.[3] Contact a licensed professional waste disposal service to dispose of this material.

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